

# Physical properties of 6-Bromoquinoline: melting point and boiling point

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## Compound of Interest

Compound Name: 6-Bromoquinoline

Cat. No.: B019933

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## A Technical Guide to the Physical Properties of 6-Bromoquinoline

This guide provides an in-depth overview of the key physical properties of **6-bromoquinoline**, specifically its melting and boiling points. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting quantitative data, experimental methodologies, and a logical workflow for property determination.

### Quantitative Data Summary

The physical properties of **6-bromoquinoline** are essential for its handling, characterization, and application in synthetic chemistry. The experimentally determined melting and boiling points are summarized below.

Physical Property	Value	Conditions
Melting Point	19 °C	Not specified
24 °C	Not specified	
Boiling Point	116 °C	at 6 mmHg

### Experimental Protocols

The determination of melting and boiling points are fundamental techniques in chemical analysis to establish the identity and purity of a substance.

## 1. Melting Point Determination

The melting point of a compound is the temperature range over which it changes state from solid to liquid. For a pure crystalline solid, this transition is typically sharp. The presence of impurities generally leads to a depression and broadening of the melting point range.<sup>[1]</sup> A common and effective method for determining the melting point is through the use of a capillary tube within a calibrated heating apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **6-bromoquinoline** is finely ground and packed into a capillary tube, sealed at one end, to a height of a few millimeters.<sup>[2]</sup>
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath apparatus (such as a Thiele tube or a Mel-Temp apparatus) equipped with a calibrated thermometer or a digital temperature sensor.<sup>[1][3]</sup>
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the anticipated melting point.<sup>[1]</sup>
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample has completely liquefied. This range is reported as the melting point.<sup>[1]</sup> An initial rapid heating can be performed to find an approximate melting point, followed by a slower, more precise measurement.<sup>[1][3]</sup>

## 2. Boiling Point Determination

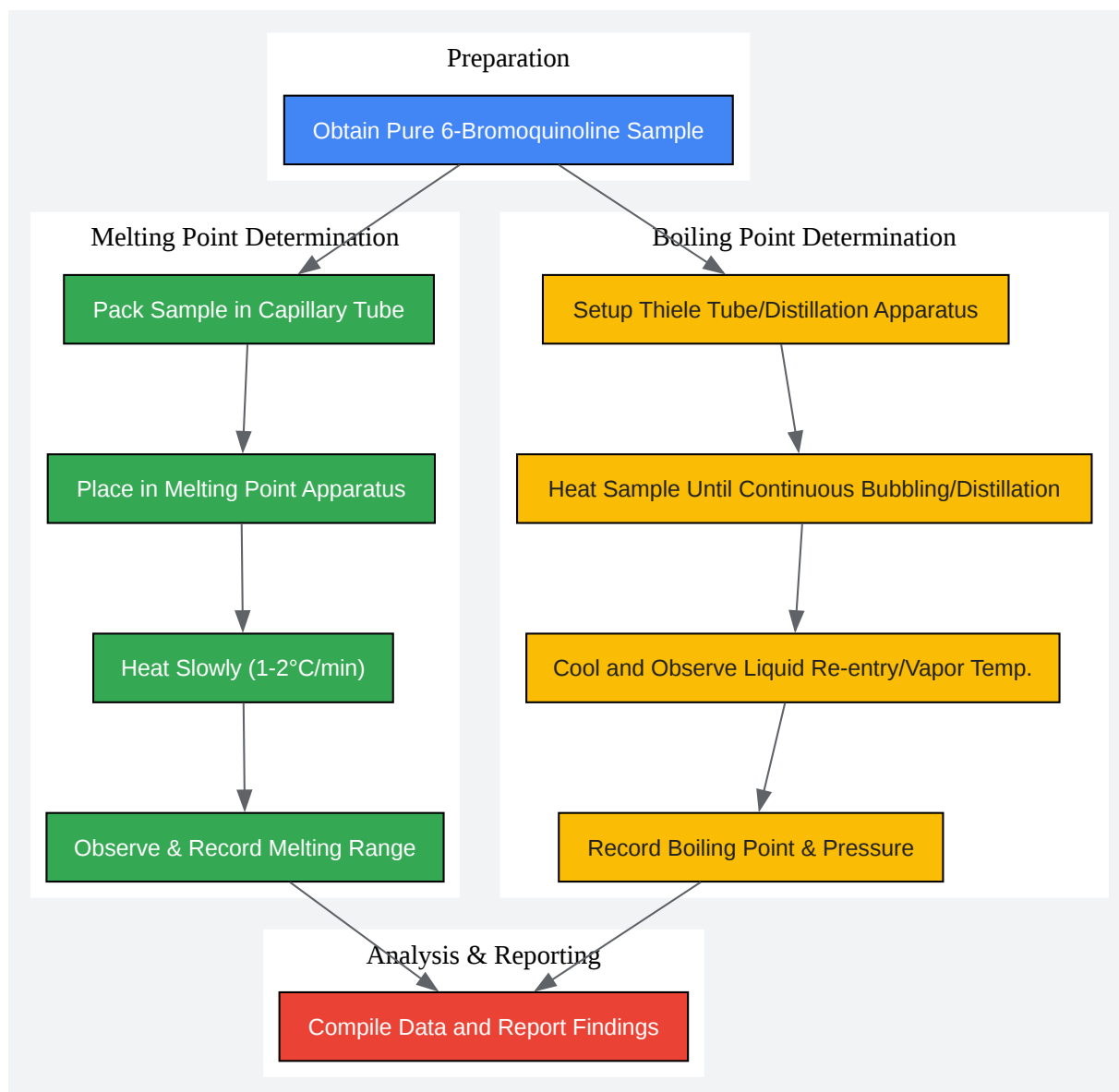
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. The boiling point is highly dependent on the atmospheric pressure.

Methodology (Thiele Tube Method):

- **Sample Preparation:** A small volume (a few milliliters) of **6-bromoquinoline** is placed into a small test tube. A capillary tube, sealed at one end, is placed into the liquid with the open end down.<sup>[4]</sup>
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).<sup>[4]</sup>
- **Heating and Observation:** The Thiele tube is gently heated, which ensures uniform heat distribution. As the temperature rises, air trapped in the capillary tube will bubble out. Upon reaching the boiling point, a continuous stream of bubbles will emerge from the capillary tube.<sup>[4]</sup>
- **Data Recording:** The heat source is then removed. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point at the current atmospheric pressure.<sup>[4]</sup> The barometric pressure should always be recorded alongside the boiling point.<sup>[4]</sup>

## Workflow Visualization

The following diagram illustrates the general experimental workflow for the determination of the physical properties of a chemical compound like **6-bromoquinoline**.



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Caption: Experimental workflow for determining melting and boiling points.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)